

An In-depth Technical Guide to Dimethyl- β -propiothetin Hydrochloride (DMPT HCl)

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Compound of Interest

Compound Name: *Dimethylpropiothetin hydrochloride*

Cat. No.: *B113419*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl- β -propiothetin hydrochloride (DMPT HCl), also known as (2-Carboxyethyl)dimethylsulfonium chloride, is a naturally occurring sulfur-containing compound. [1] Initially identified as a metabolite in marine phytoplankton, it serves as the primary precursor to the climatically significant gas, dimethyl sulfide (DMS). [1] In recent years, DMPT HCl has garnered significant attention in the field of aquaculture as a potent feed attractant for a variety of aquatic species. [2] Its ability to stimulate feeding behavior and promote growth has made it a valuable additive in aquafeeds. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and biological activity of DMPT HCl, intended for researchers and professionals in drug development and related scientific fields.

Chemical Structure and Identification

DMPT HCl is the hydrochloride salt of dimethylsulfoniopropionate. Its chemical structure consists of a dimethylsulfonium group attached to a propionic acid backbone.

Chemical Structure:

Table 1: Chemical Identification of DMPT HCl

Identifier	Value	Reference(s)
Chemical Name	(2-Carboxyethyl)dimethylsulfonium chloride	[2]
Synonyms	Dimethyl- β -propiothetin hydrochloride, DMPT HCl, Dimethylpropiothetin hydrochloride	[2]
CAS Number	4337-33-1	[2]
Molecular Formula	C ₅ H ₁₁ ClO ₂ S	[2]
Molecular Weight	170.66 g/mol	[2]
InChI	InChI=1S/C5H10O2S.ClH/c1-8(2)4-3-5(6)7;/h3-4H2,1-2H3;1H	[2]
SMILES	C--INVALID-LINK--CCC(=O)O.[Cl-]	[2]

Physicochemical Properties

DMPT HCl is a white to off-white crystalline solid.[3] It is known to be hygroscopic and should be stored in a cool, dry place under an inert atmosphere.[3]

Table 2: Physicochemical Properties of DMPT HCl

Property	Value	Reference(s)
Physical State	Solid	[3]
Appearance	White to off-white crystalline powder	[3]
Melting Point	129 °C	[3]
Solubility in Water	Slightly soluble	[3][4]
Solubility in Ethanol	Slightly soluble	[3][4]
Solubility in DMSO	Slightly soluble	[3][4]

Note: Quantitative solubility data is not readily available in public literature. The term "slightly soluble" is used as described in available chemical databases.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of DMPT HCl. While raw spectral data is not widely published, references to spectroscopic analyses exist.

Table 3: Spectroscopic Data References for DMPT HCl

Technique	Source of Information	Key Observations/Notes
¹ H NMR Spectroscopy	PubChem CID 5316899	Data from a Varian A-60 instrument is referenced. Expected signals would correspond to the two methyl groups attached to the sulfur atom and the two methylene groups of the propionate chain.
¹³ C NMR Spectroscopy	PubChem CID 5316899	Data from Bio-Rad Laboratories, Inc. is referenced. Expected signals would include those for the methyl carbons, methylene carbons, and the carboxyl carbon.
Infrared (IR) Spectroscopy	PubChem CID 5316899	A Fourier-Transform Infrared (FTIR) spectrum obtained via a KBr wafer is referenced. Characteristic peaks would be expected for the O-H stretch of the carboxylic acid, C-H stretches of the alkyl groups, the C=O stretch of the carboxyl group, and S-C stretches. The FTIR spectrum of HCl exhibits a series of doublet peaks between 2650 cm ⁻¹ and 3100 cm ⁻¹ . ^[5] A detailed analysis would involve identifying peaks corresponding to the organic cation and the hydrochloride salt. ^[6] ^[7]
Mass Spectrometry (MS)	Not explicitly found for DMPT HCl.	A mass spectrum of HCl would show peaks corresponding to H ³⁵ Cl and H ³⁷ Cl, as well as

fragments for ^{35}Cl and ^{37}Cl isotopes.[8] For DMPT HCl, one would expect to observe the molecular ion of the organic cation, $[\text{C}_5\text{H}_{10}\text{O}_2\text{S}]^+$, and potentially its fragmentation pattern.

Synthesis of DMPT HCl

DMPT HCl can be synthesized through the reaction of dimethyl sulfide with a 3-halopropionic acid. The use of 3-chloropropionic acid is a common method.[9]

Experimental Protocol: Synthesis from 3-Chloropropionic Acid and Dimethyl Sulfide

This protocol is adapted from a general method described in the literature.[9]

Materials:

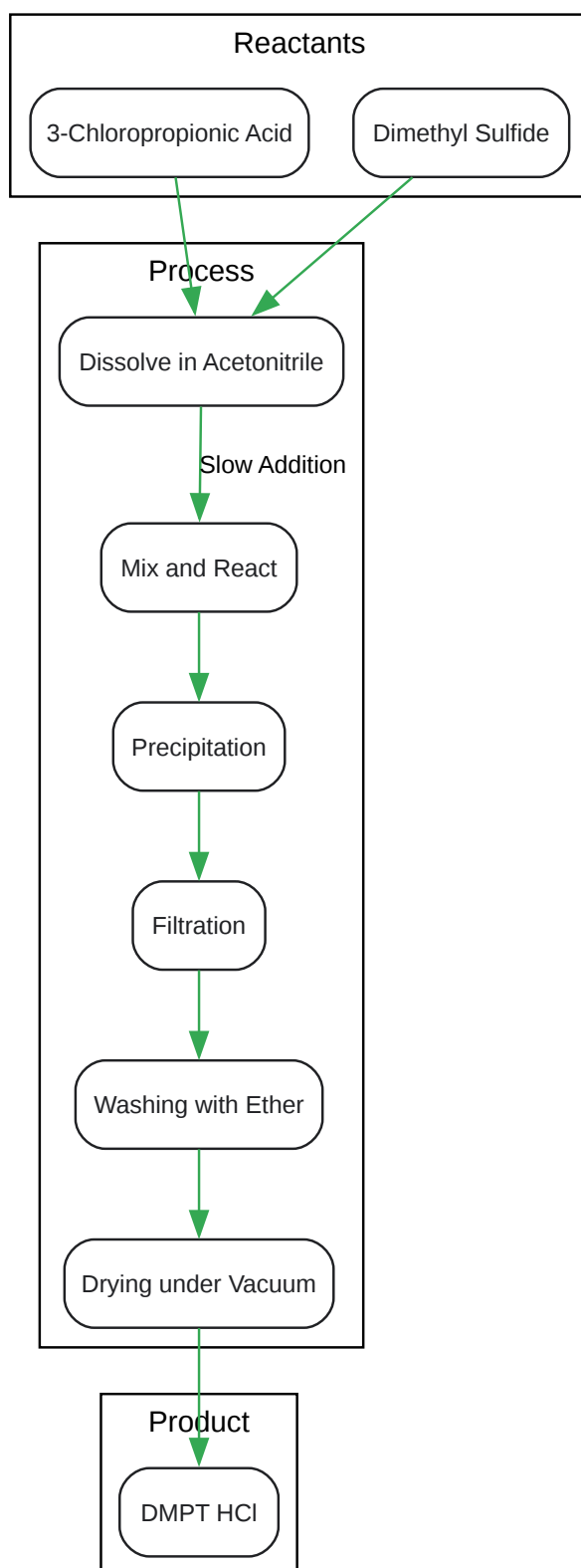
- 3-Chloropropionic acid
- Dimethyl sulfide
- Acetonitrile (solvent)
- Diethyl ether (for washing)

Procedure:

- Dissolve 3-chloropropionic acid in acetonitrile in a reaction flask equipped with a stirrer.
- In a separate vessel, prepare a solution of dimethyl sulfide in acetonitrile.
- Slowly add the dimethyl sulfide solution to the 3-chloropropionic acid solution at room temperature with continuous stirring.

- Allow the reaction to proceed. The reaction time may vary and should be monitored (e.g., by TLC).
- Upon completion of the reaction, a colorless crystalline product should precipitate.
- Collect the product by filtration.
- Wash the collected crystals several times with diethyl ether to remove any unreacted starting materials and solvent residues.
- Dry the final product under vacuum to yield (2-Carboxyethyl)dimethylsulfonium chloride.

Diagram 1: Synthesis Workflow for DMPT HCl



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Synthesis of DMPT HCl from 3-Chloropropionic Acid and Dimethyl Sulfide.

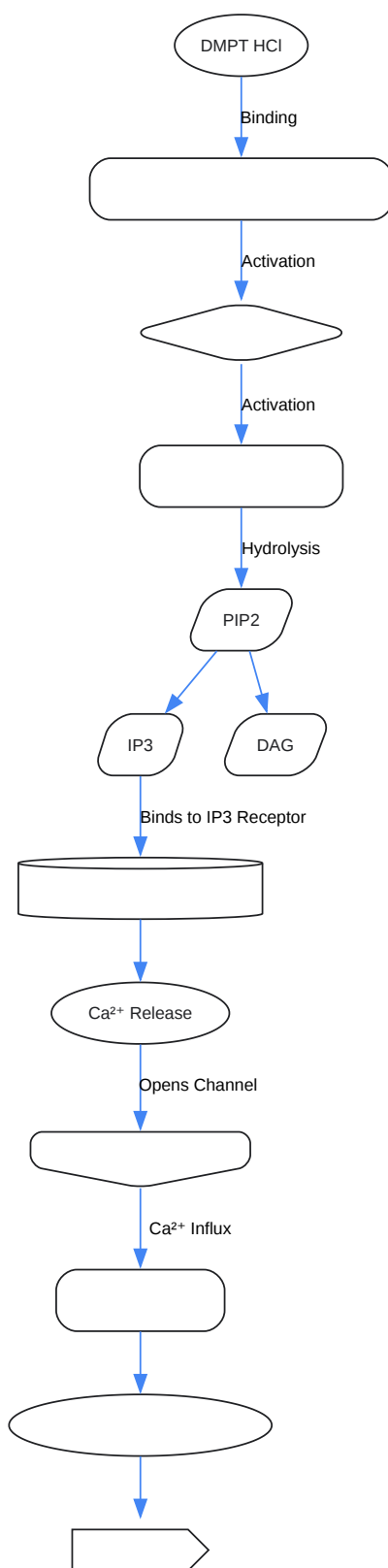
Biological Activity and Mechanism of Action

DMPT HCl is primarily known for its role as a potent chemoattractant and feeding stimulant for a wide range of aquatic animals, including fish and crustaceans.^[10]

Putative Signaling Pathway for Chemoattraction

The precise signaling pathway for DMPT HCl in fish has not been fully elucidated. However, based on the general understanding of fish chemosensory systems, a putative pathway can be proposed.^[11] It is likely that DMPT HCl interacts with G-protein coupled receptors (GPCRs) on the surface of olfactory or gustatory receptor cells. This interaction is thought to trigger a downstream signaling cascade, leading to neurotransmitter release and the generation of a signal to the brain, which is interpreted as a food cue.

Diagram 2: Putative Signaling Pathway of DMPT HCl in Fish Taste Receptor Cells



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A putative signaling cascade for DMPT HCl-induced chemoattraction in fish.

Experimental Protocols for Biological Evaluation

To assess the efficacy of DMPT HCl as a feed attractant, several experimental protocols can be employed.

Protocol for Fish Behavioral Preference Test

This protocol is a standardized method to assess the preference of fish for a particular environment or stimulus.[\[1\]](#)[\[9\]](#)[\[12\]](#)

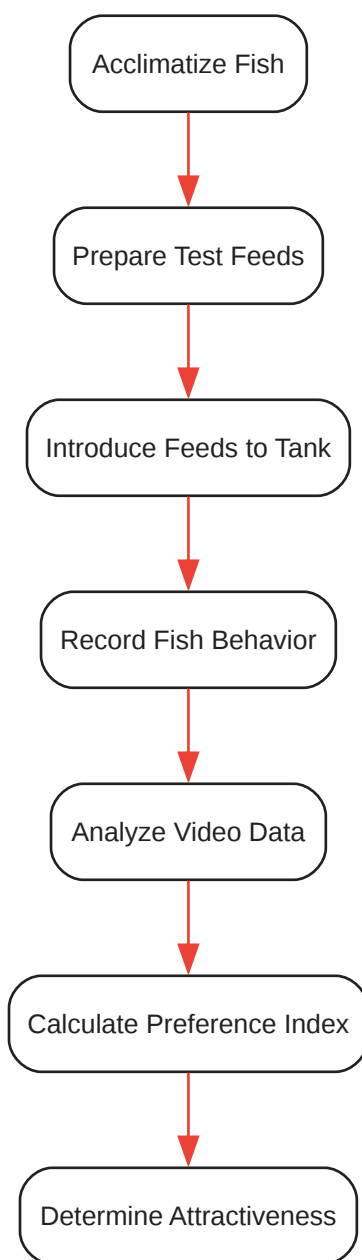
Apparatus:

- An experimental tank divided into multiple zones, with a central arena for introducing the stimulus.[\[9\]](#)
- A video camera mounted above the tank for recording fish movement.[\[9\]](#)
- A water recirculation system and heaters to maintain constant water quality and temperature.[\[9\]](#)

Procedure:

- Acclimatize the test fish to the experimental tank for a period of several days.[\[1\]](#)
- Prepare two identical feed pellets, one containing a control substance and the other containing DMPT HCl at a specific concentration.
- Introduce the control and DMPT HCl-containing pellets into different zones of the tank.
- Record the behavior of the fish for a set period, noting the time spent in each zone and the number of interactions with each pellet.
- Analyze the video recordings to quantify the preference for the DMPT HCl-containing feed.[\[9\]](#)
A preference index, such as Jacob's preference index, can be calculated to determine the degree of attraction or avoidance.[\[12\]](#)

Diagram 3: Workflow for a Fish Behavioral Preference Test



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